An In-Depth Technical Guide to the Mechanism of Action of ITF5924

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Compound of Interest

Compound Name: *ITF5924*

Cat. No.: *B15589029*

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Abstract

ITF5924 is a potent and exceptionally selective inhibitor of histone deacetylase 6 (HDAC6), a class IIb histone deacetylase that primarily acts on non-histone protein substrates. This technical guide delineates the core mechanism of action of **ITF5924**, detailing its molecular interactions, kinetic properties, and downstream cellular effects. Through a comprehensive review of available data, this document provides a detailed understanding of how **ITF5924** achieves its high selectivity and potent inhibitory activity, making it a valuable tool for research and a promising candidate for therapeutic development.

Core Mechanism of Action: Slow-Binding, Irreversible Inhibition

ITF5924 is distinguished by its unique chemical scaffold, which incorporates a difluoromethyl-1,3,4-oxadiazole (DFMO) moiety.[1] This feature designates **ITF5924** as a slow-binding, mechanism-based inhibitor of HDAC6. The inhibitory process is not a simple competitive binding event but rather an enzyme-catalyzed transformation of the inhibitor itself.

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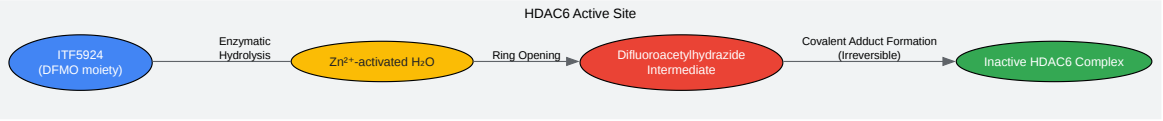
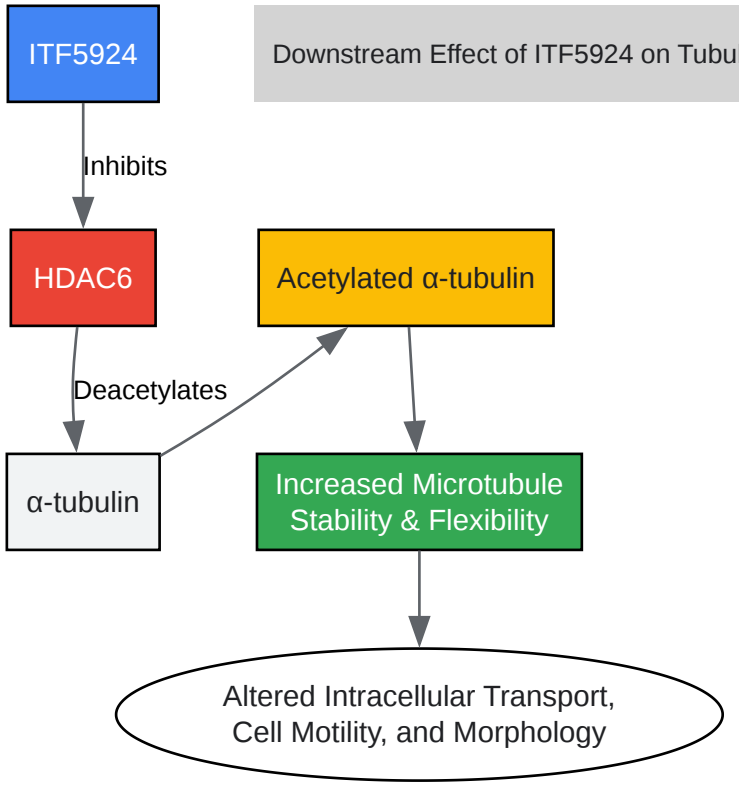
Upon entering the active site of HDAC6, the DFMO ring of **ITF5924** is subjected to a nucleophilic attack by a zinc-activated water molecule. This enzymatic hydrolysis leads to the opening of the 1,3,4-oxadiazole ring, resulting in the formation of a highly reactive difluoroacetylhydrazide intermediate. This intermediate then forms a tight, long-lived, and essentially irreversible complex with the HDAC6 enzyme, effectively inactivating it.[1] This slow-binding and irreversible nature of inhibition contributes to the sustained cellular activity of **ITF5924**.

Mechanism of ITF5924 Inhibition of HDAC6.





Downstream Effect of ITF5924 on Tubulin Acetylation.

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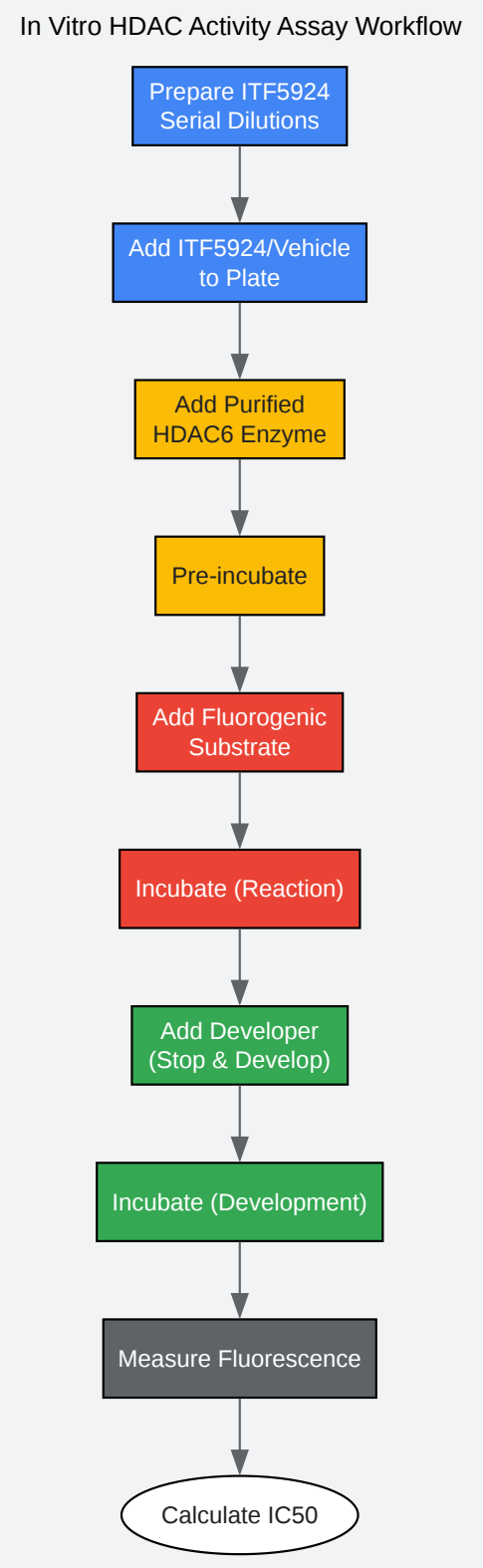

Workflow for In Vitro HDAC Activity Assay.

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References

- 1. Attributes | Graphviz [graphviz.org]
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